

Comparative Analysis of HLCL-61 Off-Target Activity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HLCL-61

Cat. No.: B15588027

[Get Quote](#)

A Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive comparative analysis of the off-target activity of **HLCL-61**, a selective inhibitor of Protein Arginine Methyltransferase 5 (PRMT5). The performance of **HLCL-61** is benchmarked against other notable PRMT5 inhibitors that have advanced to clinical development, GSK3326595 and JNJ-64619178. This document is intended to be a resource for researchers, scientists, and drug development professionals, offering an objective comparison supported by available experimental data and detailed methodologies for key assays.

Introduction to PRMT5 Inhibition and Off-Target Concerns

Protein Arginine Methyltransferase 5 (PRMT5) is a key enzyme that catalyzes the symmetric dimethylation of arginine residues on both histone and non-histone proteins. Its role in regulating gene expression, mRNA splicing, and signal transduction has made it a significant therapeutic target in oncology. **HLCL-61** is a first-in-class, potent, and selective small-molecule inhibitor of PRMT5.^[1]

A critical aspect of drug development is the characterization of a compound's selectivity and potential off-target effects. Unintended interactions with other cellular targets, particularly kinases due to the conserved nature of the ATP-binding pocket, can lead to unforeseen toxicities and a narrow therapeutic window. Therefore, a thorough assessment of off-target activity is paramount. This guide focuses on the comparative off-target profiles of **HLCL-61** and other clinical-stage PRMT5 inhibitors to inform further research and development.

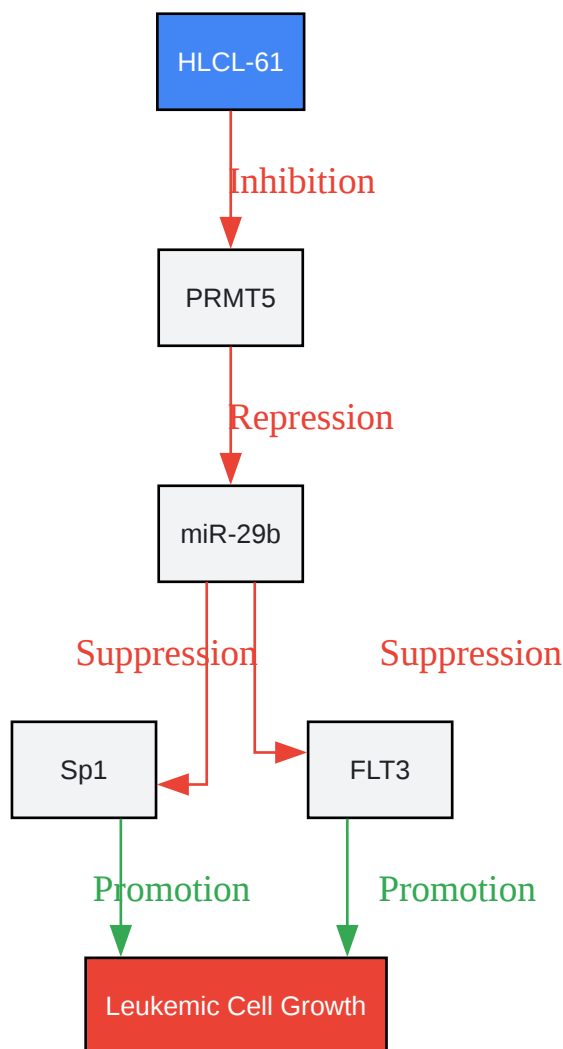
Data Presentation: Comparative Selectivity of PRMT5 Inhibitors

The following table summarizes the available quantitative data on the selectivity of **HLCL-61**, GSK3326595, and JNJ-64619178 against other methyltransferases. While a direct head-to-head kinome-wide screen for all three compounds is not publicly available, the data provides insights into their relative selectivity.

Inhibitor	Primary Target	Off-Target Profile Summary	Reference(s)
HLCL-61	PRMT5	Reported to lack significant activity against PRMT1, PRMT4, and PRMT7. Broader kinase panel data is not publicly available.	
GSK3326595	PRMT5/MEP50	>4,000-fold selective for PRMT5/MEP50 over a panel of 20 other methyltransferases.[2] [3] Chemical proteomics identified PRMT5 and its binding partner WDR77 as the primary targets.[4]	[2][3][4][5]
JNJ-64619178	PRMT5/MEP50	At 10 μ M, >80% inhibition of PRMT5/MEP50, with <15% inhibition of other closely related arginine methyltransferases.[6] [7] Cellular affinity profiling identified PRMT5, MEP50 (WDR77), and RIOK1 (part of the methylosome) as the main binders.[6]	[6][7][8]

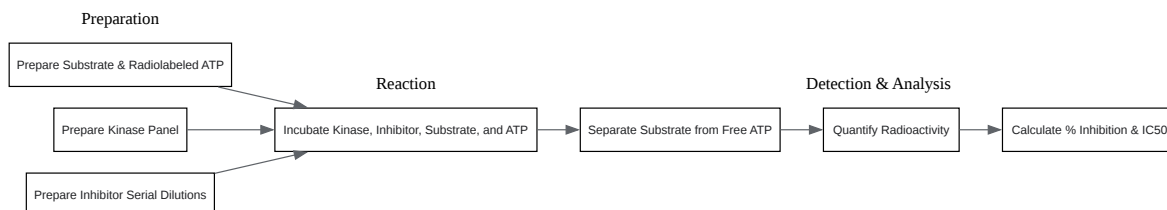
Mandatory Visualization

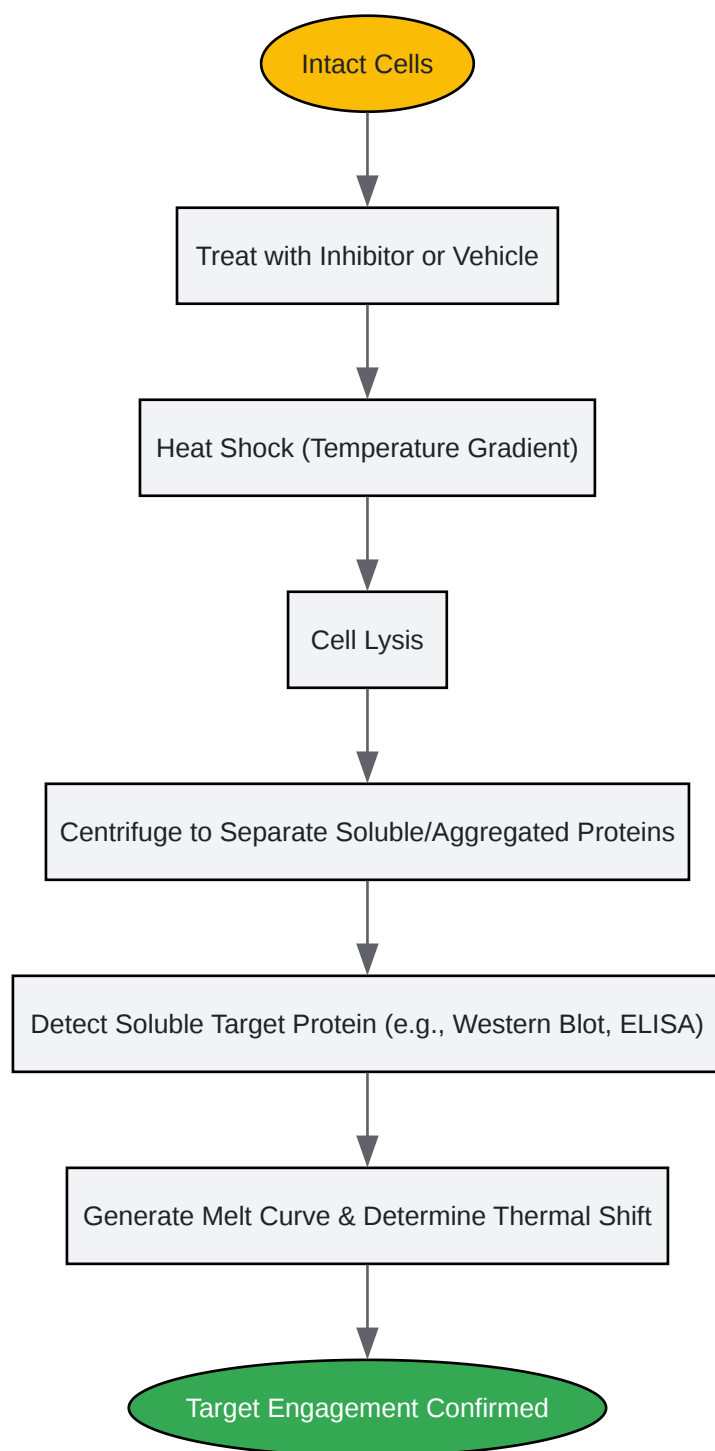
Signaling Pathways and Experimental Workflows



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **HLCL-61** in Acute Myeloid Leukemia (AML).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. GSK3326595 \(EPZ015938\) - Chemietek \[chemietek.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. axonmedchem.com \[axonmedchem.com\]](#)
- [6. Discovery and Pharmacological Characterization of JNJ-64619178, a Novel Small-Molecule Inhibitor of PRMT5 with Potent Antitumor Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Discovery and Pharmacological Characterization of JNJ-64619178, a Novel Small-Molecule Inhibitor of PRMT5 with Potent Antitumor Activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Comparative Analysis of HLCL-61 Off-Target Activity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15588027/docs#comparative-analysis-of-hlcl-61-off-target-activity\]](https://www.benchchem.com/product/b15588027/docs#comparative-analysis-of-hlcl-61-off-target-activity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)